

Safe laboratory handling and storage procedures for 4-Benzofurazancarboxaldehyde

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Compound of Interest

Compound Name: *4-Benzofurazancarboxaldehyde*

Cat. No.: *B027963*

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Application Notes and Protocols for 4-Benzofurazancarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **4-Benzofurazancarboxaldehyde** (CAS No. 32863-32-4) in a laboratory setting. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

4-Benzofurazancarboxaldehyde, also known as 4-Formylbenzofurazan, is a light brown solid commonly used as a synthetic intermediate in the production of pharmaceuticals, such as Isradipine[1]. A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C7H4N2O2	[1] [2]
Molecular Weight	148.12 g/mol	[1]
Melting Point	100-102 °C	[1]
Boiling Point	277 °C	[1]
Density	1.417 g/cm³	[1]
Flash Point	121 °C	[1]

Hazard Identification and Safety Precautions

4-Benzofurazancarboxaldehyde is classified as an irritant and is harmful if swallowed. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation[\[1\]](#)[\[3\]](#).

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H302: Harmful if swallowed[\[1\]](#)[\[4\]](#).
- H315: Causes skin irritation[\[1\]](#)[\[3\]](#)[\[5\]](#).
- H319: Causes serious eye irritation[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#).
- H335: May cause respiratory irritation[\[1\]](#)[\[3\]](#).

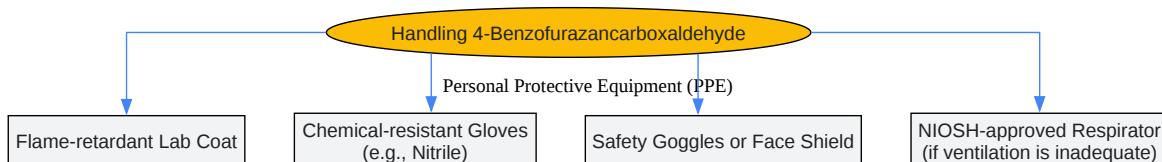
Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray[\[1\]](#)[\[3\]](#).
- P264: Wash hands and skin thoroughly after handling[\[1\]](#)[\[4\]](#).
- P270: Do not eat, drink or smoke when using this product[\[1\]](#)[\[4\]](#).
- P271: Use only outdoors or in a well-ventilated area[\[1\]](#)[\[3\]](#).

- P280: Wear protective gloves/protective clothing/eye protection/face protection[1][3][4].

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4-Benzofurazancarboxaldehyde**.



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Caption: Required PPE for handling **4-Benzofurazancarboxaldehyde**.

Safe Handling and Storage Protocol

4.1. Engineering Controls:

- Always handle **4-Benzofurazancarboxaldehyde** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure adequate ventilation in the laboratory.
- An eyewash station and safety shower must be readily accessible.

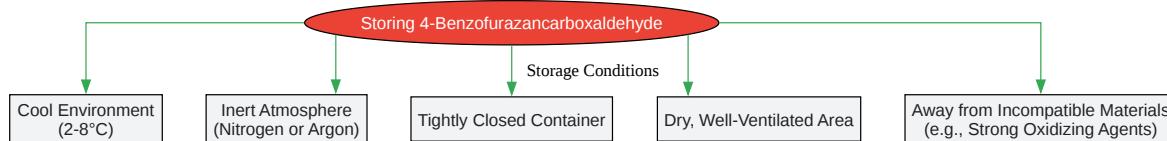
4.2. Handling Procedure:

- Before handling, consult the Safety Data Sheet (SDS) for this chemical.
- Don the appropriate PPE as outlined in Section 3.
- Weigh the required amount of the solid in the fume hood. Avoid generating dust.
- If preparing a solution, slowly add the solid to the solvent to prevent splashing.

- After handling, wash hands and any exposed skin thoroughly with soap and water.
- Decontaminate all work surfaces and equipment after use.

4.3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is between 2-8°C[1] or 4°C[2].
- Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation[1][5].
- Keep away from strong oxidizing agents, heat, sparks, and open flames[5][6].



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Caption: Recommended storage conditions for **4-Benzofurazancarboxaldehyde**.

Emergency Procedures

5.1. First Aid Measures:

- If Swallowed: Rinse mouth with water. Call a POISON CENTER or doctor/physician if you feel unwell[1][3].
- If on Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention[1][5].

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention[1][4][5].
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell[1][3][5].

5.2. Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including a respirator if necessary.
- For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.
- For large spills, prevent further dust dispersion.
- Do not allow the chemical to enter drains or waterways.
- After cleanup, wash the spill area thoroughly.

Experimental Protocol: Synthesis of a Derivative (Illustrative Example)

This protocol is a hypothetical example of a reaction involving **4-Benzofurazancarboxaldehyde**. Researchers should adapt it based on their specific experimental needs and conduct a thorough risk assessment before proceeding.

Objective: To synthesize a Schiff base from **4-Benzofurazancarboxaldehyde** and a primary amine.

Materials:

- **4-Benzofurazancarboxaldehyde**
- Primary amine (e.g., aniline)

- Ethanol (solvent)
- Glacial acetic acid (catalyst)
- Round-bottom flask
- Reflux condenser
- Stirring plate and stir bar
- Heating mantle

Procedure:

- Reaction Setup: In a chemical fume hood, add 1 equivalent of **4-Benzofurazancarboxaldehyde** to a round-bottom flask containing a stir bar.
- Solvent Addition: Add a sufficient amount of ethanol to dissolve the aldehyde with stirring.
- Reagent Addition: Add 1.1 equivalents of the primary amine to the solution.
- Catalyst Addition: Add a few drops of glacial acetic acid to catalyze the reaction.
- Reflux: Attach the reflux condenser and heat the mixture to reflux for 2-4 hours. Monitor the reaction progress using an appropriate technique (e.g., TLC).
- Workup: Once the reaction is complete, cool the mixture to room temperature. The product may precipitate out of the solution. If not, reduce the solvent volume under reduced pressure.
- Isolation: Collect the solid product by vacuum filtration and wash with cold ethanol.
- Drying: Dry the product in a vacuum oven.



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